

Essential Safety and Operational Guide for 3-Bromo-5-methylphenylboronic Acid

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Compound of Interest

Compound Name: 3-Bromo-5-methylphenylboronic acid

Cat. No.: B1284256

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Bromo-5-methylphenylboronic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Safety Precautions

3-Bromo-5-methylphenylboronic acid is a chemical compound that requires careful handling due to its potential health hazards. Based on its hazard statements, it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, adherence to strict safety protocols is mandatory.

Quantitative Data Summary

Property	Value
CAS Number	849062-36-8
Molecular Formula	C7H8BBrO2
Molecular Weight	214.85 g/mol
Hazard Statements	H315, H319, H335
Precautionary Statements	P261, P304+P340, P305+P351+P338, P405

Source: ChemicalBook[1], BLD Pharm[2]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is required to minimize exposure when handling **3-Bromo-5-methylphenylboronic acid**.

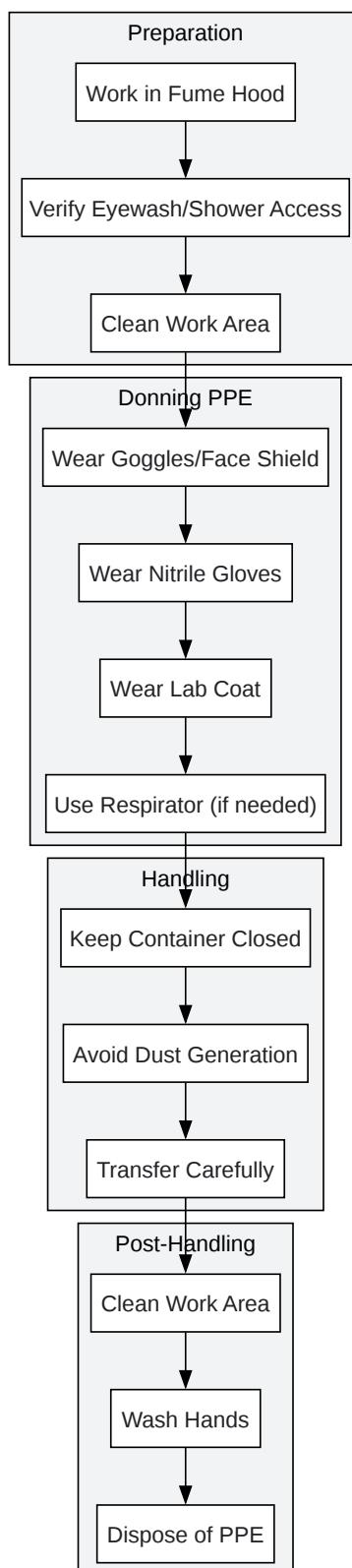
PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3][4]	To protect eyes from dust and potential splashes.[4]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[3][4]	To prevent skin contact and potential irritation.[3]
Body Protection	A fully buttoned laboratory coat is required.[3][4] For larger quantities, a chemical-resistant apron is recommended.[3]	To protect skin from accidental spills.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is necessary when handling the solid to prevent dust inhalation.[4]	To minimize the risk of respiratory tract irritation.[4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of this compound.

- Preparation:
 - Ensure a certified chemical fume hood is used for all handling procedures.[3]
 - Verify that an eyewash station and safety shower are readily accessible.[3][4]
 - The work area should be clean and uncluttered.
- Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
 - Keep the container of **3-Bromo-5-methylphenylboronic acid** tightly closed when not in use.[\[4\]](#)
 - Avoid generating dust when transferring the solid; use a spatula or other appropriate tools.[\[4\]](#)
 - If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Clean the work area thoroughly to remove any residual chemical.
 - Wash hands with soap and water after handling, even if gloves were worn.[\[4\]](#)
 - Remove and properly dispose of or decontaminate PPE.



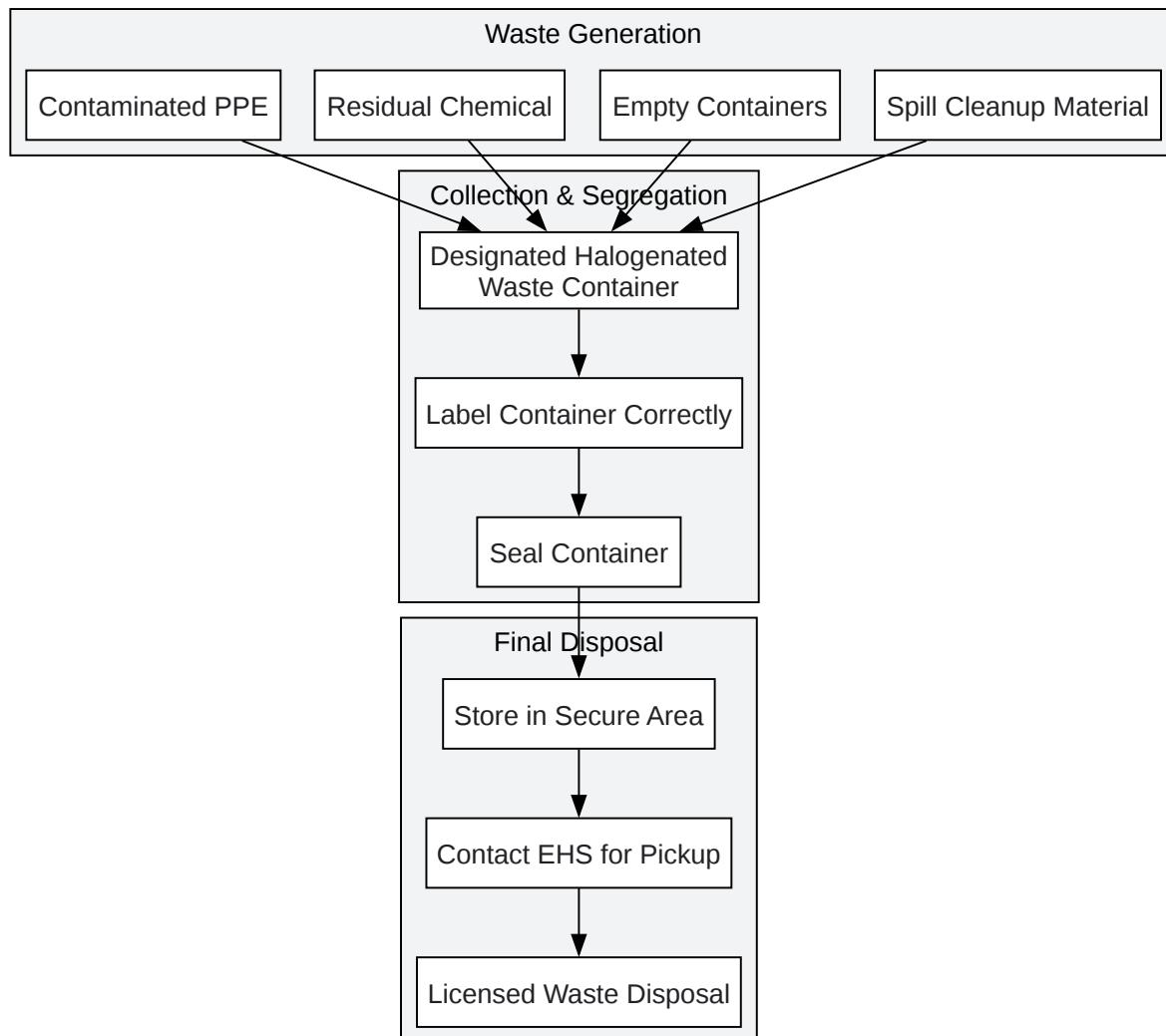
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Figure 1. A step-by-step workflow for the safe handling of **3-Bromo-5-methylphenylboronic acid**.

Disposal Plan

All waste containing **3-Bromo-5-methylphenylboronic acid** must be treated as hazardous waste.

- Waste Classification: This compound is classified as a halogenated organic waste due to the presence of bromine.[\[5\]](#)
- Segregation:
 - Do NOT mix halogenated waste with non-halogenated organic waste.[\[5\]](#)
 - Do NOT dispose of this chemical down the sink.[\[5\]](#)
 - Do NOT mix with incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Collection:
 - Collect all waste, including contaminated PPE and absorbent materials from spills, in a designated, labeled, and sealed container for hazardous waste.[\[3\]\[5\]](#)
 - The container should be clearly labeled as "Halogenated Organic Waste" and list the contents.
- Disposal:
 - Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department.[\[5\]](#)
 - Empty containers must be triple-rinsed, with the first rinse collected as hazardous waste.[\[5\]](#)

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